

# A Technical Guide to the Chemical Formula and Structure of Gold Cyanide

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## Compound of Interest

Compound Name: Gold cyanide

Cat. No.: B1582709

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This document provides a comprehensive overview of the chemical formulas, structures, and key properties of **gold cyanide** compounds. It is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of these coordination compounds. The guide includes quantitative data, detailed experimental protocols for synthesis and characterization, and visualizations of molecular structures and experimental workflows.

## Chemical Formula and Nomenclature

Gold primarily forms cyanide complexes in two oxidation states: +1 (aurous) and +3 (auric).

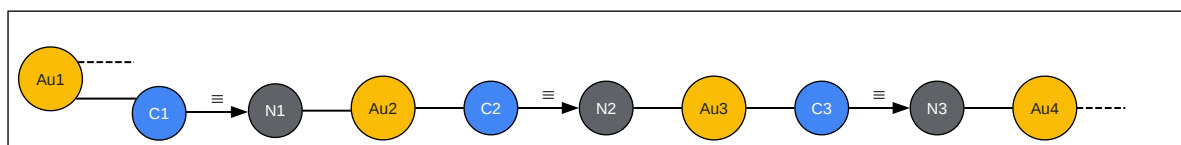
- **Gold(I) Cyanide:** The simplest binary compound is Gold(I) cyanide, with the chemical formula  $\text{AuCN}$ .<sup>[1]</sup> It is also referred to as gold monocyanoide or aurous cyanide.<sup>[1][2][3]</sup>  $\text{AuCN}$  is an odorless, yellow solid that is insoluble in water.<sup>[1][3]</sup>
- **Dicyanoaurate(I):** In the presence of excess cyanide ions,  $\text{AuCN}$  dissolves to form the highly stable linear complex anion, dicyanoaurate(I),  $[\text{Au}(\text{CN})_2]^-$ .<sup>[1][4]</sup> This anion is the key soluble gold species in the industrial gold cyanidation process for extracting gold from ore.<sup>[1][5]</sup> It is typically isolated as a salt, most commonly potassium dicyanoaurate(I),  $\text{K}[\text{Au}(\text{CN})_2]$ .<sup>[6][7]</sup>
- **Tetracyanoaurate(III):** Gold(III) can form the square planar complex anion, tetracyanoaurate(III),  $[\text{Au}(\text{CN})_4]^-$ .<sup>[4][6]</sup> This is generally encountered as its potassium salt, potassium tetracyanoaurate(III),  $\text{K}[\text{Au}(\text{CN})_4]$ .<sup>[3]</sup> Its use is less common than its gold(I) counterpart.<sup>[6]</sup>

## Molecular and Crystal Structure

The structures of **gold cyanide** compounds are defined by the coordination geometry of the gold atom.

### Gold(I) Cyanide (AuCN)

Gold(I) cyanide is not a simple molecular salt but a coordination polymer.<sup>[1]</sup> Its structure consists of seemingly infinite linear chains of  $-(\text{Au}-\text{C}\equiv\text{N})-$  units. Each gold(I) center is linearly coordinated, bonded to the carbon of one cyanide ligand and the nitrogen of another.<sup>[1]</sup> These chains pack into a hexagonal crystal structure.<sup>[1]</sup>

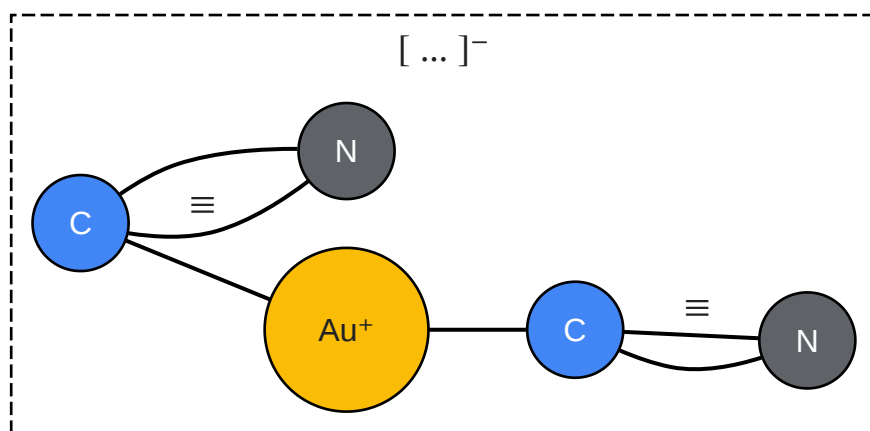


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Figure 1: Polymeric chain structure of Gold(I) Cyanide (AuCN).

### Dicyanoaurate(I) Anion: $[\text{Au}(\text{CN})_2]^-$

The dicyanoaurate(I) anion features a central gold(I) atom coordinated to two cyanide ligands. The geometry is perfectly linear, with a C-Au-C bond angle of  $180^\circ$ . This linearity is a hallmark of two-coordinate  $d^{10}$  metal complexes like Au(I).

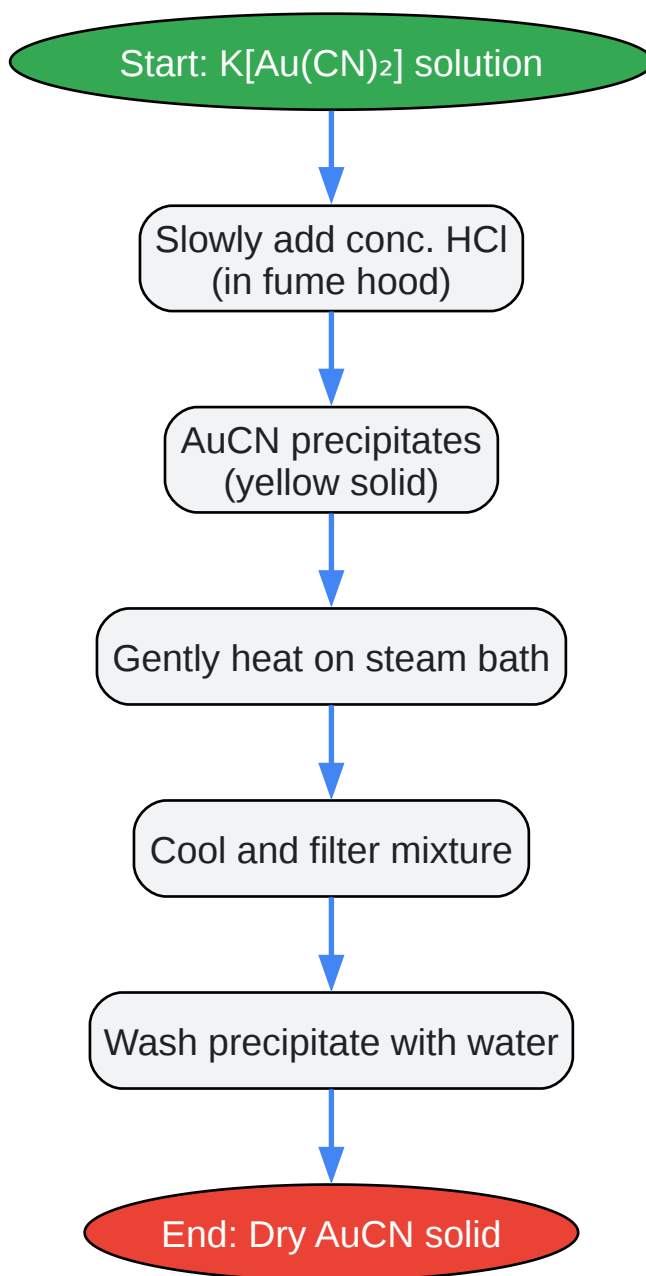
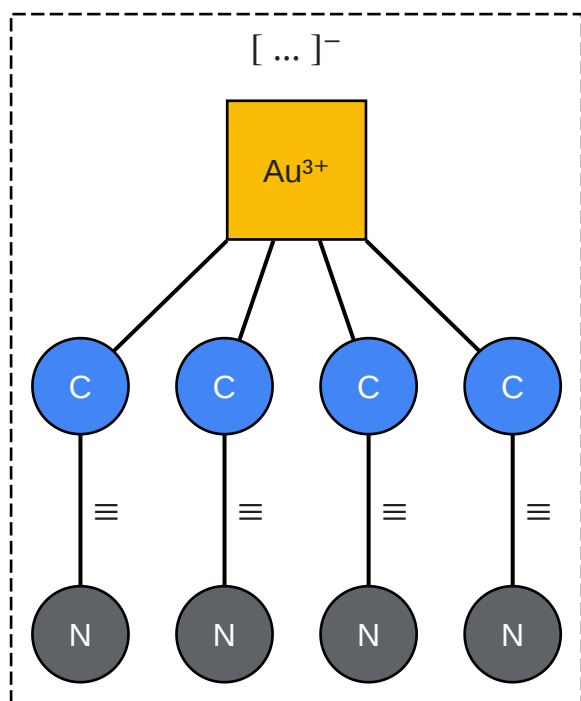


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Figure 2: Linear structure of the dicyanoaurate(I) anion.

## Tetracyanoaurate(III) Anion: $[\text{Au}(\text{CN})_4]^-$

In its +3 oxidation state, gold forms a four-coordinate complex with cyanide. The tetracyanoaurate(III) anion adopts a square planar geometry, consistent with  $d^8$  metal complexes. The gold atom lies at the center of a square, with the four cyanide ligands positioned at the corners.



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